

Solubility Profile of 3-Cyano-5-Fluorophenylboronic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Cyano-5-Fluorophenylboronic Acid

Cat. No.: B151498

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Cyano-5-Fluorophenylboronic Acid** in common laboratory solvents. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this document outlines established methodologies for solubility determination and presents illustrative data from structurally related analogs to guide researchers.

Introduction to the Solubility of Phenylboronic Acids

Phenylboronic acids are a class of compounds widely utilized in organic synthesis, most notably in Suzuki-Miyaura cross-coupling reactions. Their solubility is a critical parameter for reaction setup, purification, and formulation. However, determining accurate and reproducible solubility data for boronic acids can be challenging. This is primarily due to their propensity to undergo dehydration to form cyclic anhydrides known as boroxines, which can exist in equilibrium with the acid form in solution and as a mixture in the solid state. This equilibrium can be influenced by the solvent, temperature, and the presence of substituents on the phenyl ring.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **3-Cyano-5-Fluorophenylboronic Acid** in common organic solvents has not been reported. To provide a useful reference for researchers, the following table summarizes the solubility of the parent compound, Phenylboronic Acid, in a range of solvents. These values can serve as a baseline for estimating the solubility of its substituted derivatives. The presence of a polar cyano group and a lipophilic fluoro group in **3-Cyano-5-Fluorophenylboronic Acid** will influence its solubility relative to the parent compound, likely enhancing its solubility in polar solvents.

Table 1: Illustrative Quantitative Solubility of Phenylboronic Acid in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100 g Solvent)	Reference Compound
Water	20	1.9	Phenylboronic Acid[1]
Chloroform	Ambient	Moderate	Phenylboronic Acid[1]
Acetone	Ambient	High	Phenylboronic Acid[1]
Dipropyl Ether	Ambient	High	Phenylboronic Acid[1]
Methylcyclohexane	Ambient	Very Low	Phenylboronic Acid[1]

Note: This data is for the analogous compound Phenylboronic Acid and is intended for illustrative purposes only.

Experimental Protocols for Solubility Determination

To ascertain the solubility of **3-Cyano-5-Fluorophenylboronic Acid**, the following experimental protocols are recommended. These methods are standard for determining the solubility of solid organic compounds.

Qualitative Solubility Determination

This method provides a rapid assessment of solubility in various solvents.

Materials:

- **3-Cyano-5-Fluorophenylboronic Acid**

- A selection of common laboratory solvents (e.g., water, ethanol, methanol, acetone, tetrahydrofuran (THF), dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), ethyl acetate, toluene, hexane)
- Small test tubes or vials
- Spatula
- Vortex mixer

Procedure:

- Place approximately 10 mg of **3-Cyano-5-Fluorophenylboronic Acid** into a small, dry test tube.
- Add 1 mL of the selected solvent to the test tube in 0.2 mL increments.
- After each addition, cap the test tube and vortex for 30-60 seconds.
- Visually inspect the solution for the presence of undissolved solid against a contrasting background.
- Record the compound as "soluble," "sparingly soluble," or "insoluble" based on the observations.
 - Soluble: No solid particles are visible.
 - Sparingly soluble: A portion of the solid has dissolved, but some remains.
 - Insoluble: No apparent dissolution of the solid.

Quantitative Solubility Determination (Dynamic Method)

The dynamic method, also known as the polythermal method, is a precise technique for determining the temperature-dependent solubility of a compound.

Materials:

- **3-Cyano-5-Fluorophenylboronic Acid**

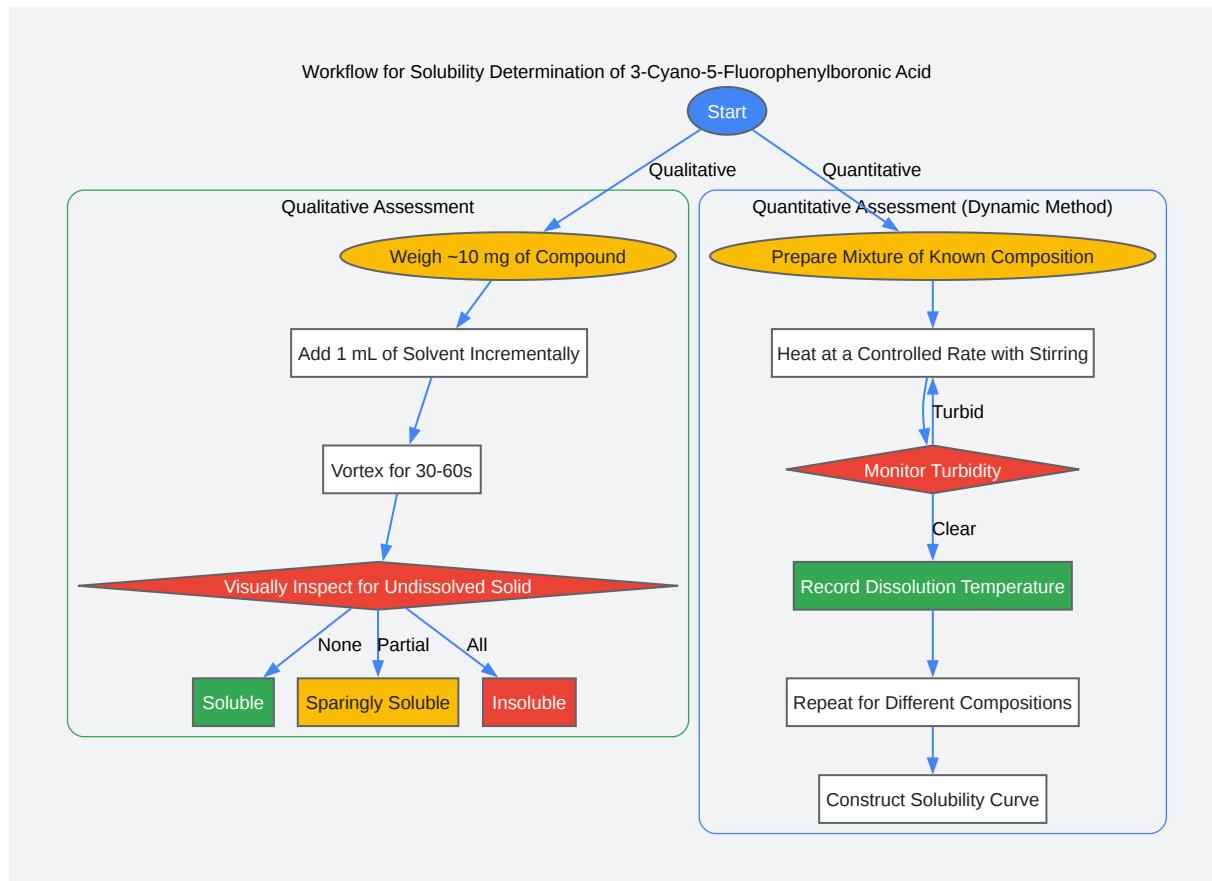
- Selected solvent of interest
- Jacketed glass vessel equipped with a magnetic stirrer
- Circulating, programmable temperature bath
- Calibrated digital thermometer (± 0.1 °C)
- Luminance probe or laser light scattering system for turbidity detection
- Analytical balance

Procedure:

- Accurately weigh a known mass of **3-Cyano-5-Fluorophenylboronic Acid** and the desired solvent into the jacketed glass vessel to create a mixture of a specific composition.
- Place the vessel in the temperature bath and begin stirring to ensure a uniform suspension.
- Slowly increase the temperature of the bath at a controlled rate (e.g., 0.1-0.5 °C/min).
- Continuously monitor the turbidity of the mixture. The dissolution temperature is the point at which the last solid particles disappear, and the solution becomes clear.
- Record the temperature at which complete dissolution occurs.
- Repeat this procedure for several different compositions of solute and solvent to construct a solubility curve (solubility vs. temperature).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.

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Caption: A flowchart illustrating the distinct workflows for qualitative and quantitative solubility determination.

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References

- 1. d-nb.info [d-nb.info]
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